

An In-depth Technical Guide on 1-Acetyl-3,5-dimethyl Adamantane

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Compound of Interest

Compound Name: 1-Acetyl-3,5-dimethyl Adamantane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Acetyl-3,5-dimethyl adamantane, a ketone derivative of the tricyclic hydrocarbon adamantane, represents a unique chemical entity with potential applications in medicinal chemistry and materials science. This whitepaper provides a comprehensive overview of the discovery, synthesis, and known properties of this compound. Detailed experimental protocols for its synthesis are presented, along with a summary of its chemical and physical characteristics. While the biological activity of this specific adamantane derivative remains largely unexplored, this guide serves as a foundational resource for researchers interested in its further investigation and potential applications.

Introduction

Adamantane and its derivatives have garnered significant attention in the scientific community due to their rigid, cage-like structure, high lipophilicity, and remarkable thermal and chemical stability. These properties have led to their use in a wide range of applications, from antiviral drugs like Amantadine and the Alzheimer's medication Memantine to the development of advanced polymers and lubricants. The unique three-dimensional structure of the adamantane cage allows for precise substitution at its bridgehead positions, enabling the synthesis of a diverse array of functionalized derivatives.

This guide focuses specifically on **1-acetyl-3,5-dimethyl adamantane**, a molecule that combines the bulky, lipophilic adamantane core with a reactive acetyl group. This combination of functionalities makes it an intriguing candidate for further chemical modification and biological evaluation.

Discovery and History

The initial discovery and first reported synthesis of **1-acetyl-3,5-dimethyl adamantane** are not well-documented in publicly accessible scientific literature. While the parent compound, adamantane, was first isolated in 1933 and its synthesis was achieved in 1941, the history of this specific dimethylated acetyl derivative is less clear.

A significant development in the synthesis of this compound is detailed in a patent filed in the early 2000s, which describes a method for its preparation. This suggests that while the compound may have been synthesized earlier, its documented preparation and characterization became more prominent with the filing of this patent. The compound is identified by the Chemical Abstracts Service (CAS) Registry Number 40430-57-7.

Physicochemical Properties

A summary of the key physicochemical properties of **1-acetyl-3,5-dimethyl adamantane** is provided in the table below.

Property	Value	Source
CAS Number	40430-57-7	[1]
Molecular Formula	C ₁₄ H ₂₂ O	[1]
Molecular Weight	206.32 g/mol	[1]
Alternate Name	3,5-Dimethyl-1-adamantyl Methyl Ketone	[1]

Further experimental data on properties such as melting point, boiling point, and solubility are not readily available in the surveyed literature.

Synthesis of 1-Acetyl-3,5-dimethyl Adamantane

Two primary synthetic approaches for **1-acetyl-3,5-dimethyl adamantane** can be considered: a patented method involving aerobic oxidation and the classical Friedel-Crafts acylation.

Patented Synthesis via Aerobic Oxidation

A specific method for the synthesis of 1-acetyl-3,5-dimethyladamantane is detailed in U.S. Patent US06429314B1. This procedure involves the cobalt-catalyzed aerobic oxidation of 1,3-dimethyladamantane in the presence of biacetyl.^[2]

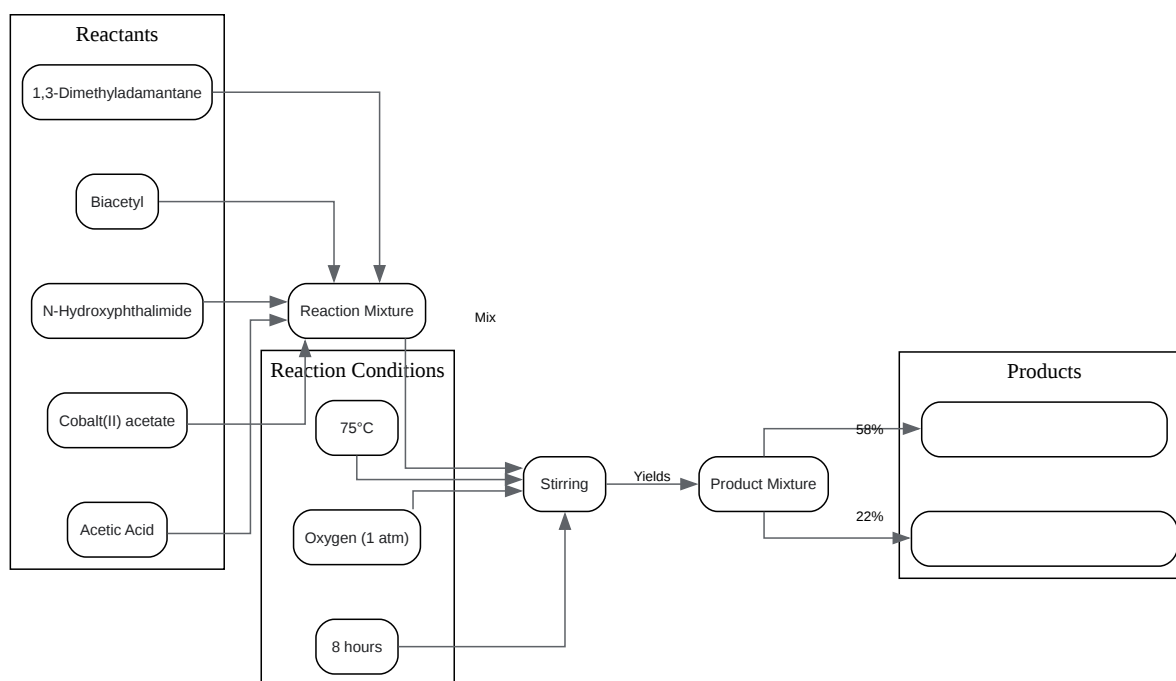
Experimental Protocol:

A mixture of 1,3-dimethyladamantane (3 mmol), biacetyl (18 mmol), N-hydroxyphthalimide (0.3 mmol), cobalt (II) acetate (0.015 mmol), and acetic acid (3 ml) is stirred at 75°C under an oxygen atmosphere (1 atm) for 8 hours.^[2] Gas chromatographic analysis of the reaction mixture reveals the formation of 1-acetyl-3,5-dimethyladamantane with a yield of 58%.^[2] A notable side-product, 1-acetyl-3,5-dimethyl-7-adamantanol, is also formed with a yield of 22%.^[2] The conversion rate of 1,3-dimethyladamantane is reported to be 94%.^[2]

Quantitative Data Summary:

Reactant/Product	Molar Ratio/Amount	Yield
1,3-Dimethyladamantane	3 mmol	-
Biacetyl	18 mmol	-
N-Hydroxyphthalimide	0.3 mmol	-
Cobalt (II) acetate	0.015 mmol	-
Acetic Acid	3 ml	-
1-Acetyl-3,5-dimethyladamantane	-	58%
1-Acetyl-3,5-dimethyl-7-adamantanol	-	22%

Experimental Workflow:



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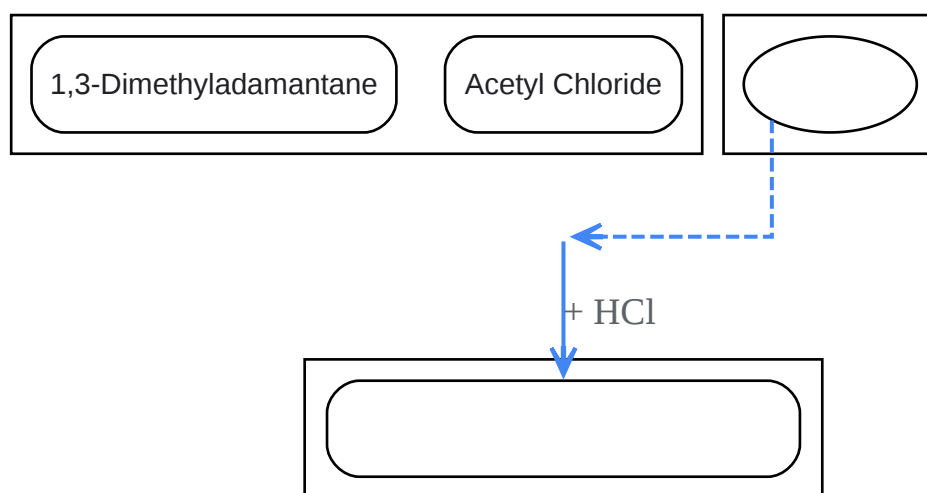
Caption: Workflow for the patented synthesis of **1-Acetyl-3,5-dimethyl Adamantane**.

Theoretical Synthesis via Friedel-Crafts Acylation

The Friedel-Crafts acylation is a fundamental and widely used method for the synthesis of aryl and alkyl ketones.[3][4] This electrophilic aromatic substitution reaction involves the reaction of an arene or an activated alkane with an acylating agent, such as an acyl chloride or an acid anhydride, in the presence of a Lewis acid catalyst.[3][4]

For the synthesis of **1-acetyl-3,5-dimethyl adamantane**, this would involve the reaction of 1,3-dimethyladamantane with an acetylating agent like acetyl chloride in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl_3).

Hypothetical Reaction Scheme:

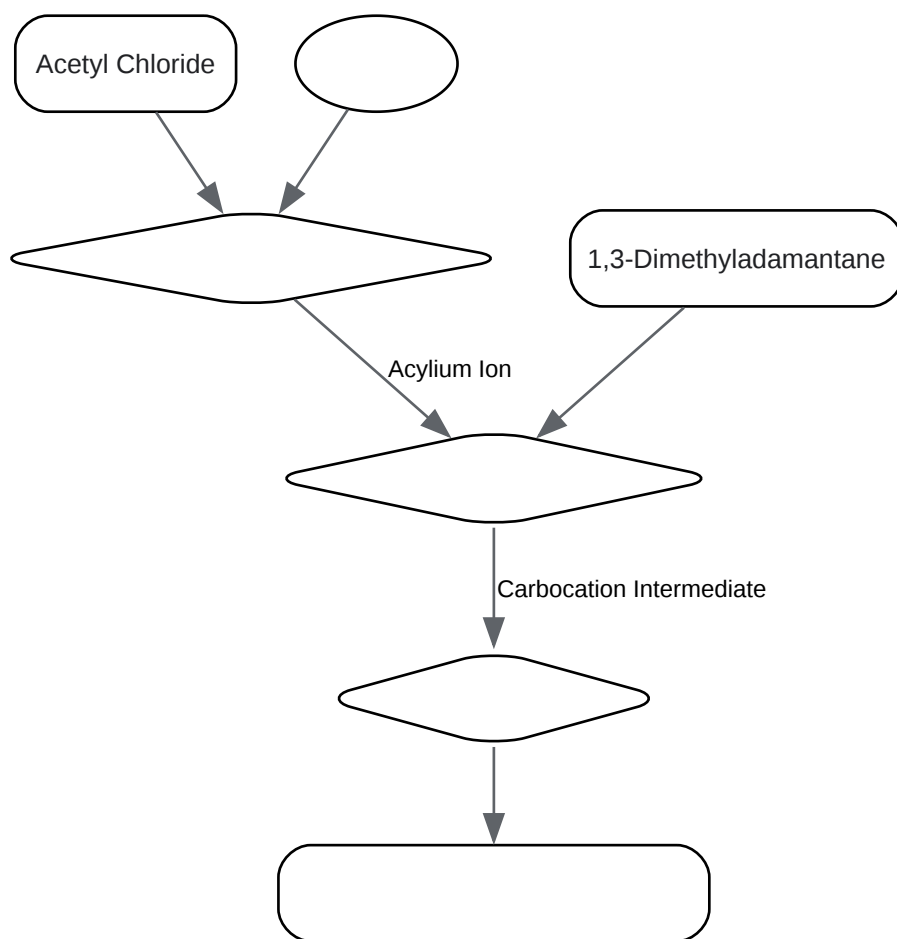


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Caption: Proposed Friedel-Crafts acylation of 1,3-dimethyladamantane.

Logical Relationship of Friedel-Crafts Acylation Mechanism:

The mechanism of the Friedel-Crafts acylation involves the initial formation of a highly electrophilic acylium ion, which then attacks the electron-rich adamantane core.



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Caption: Mechanistic steps of the Friedel-Crafts acylation.

Biological Activity and Potential Applications

Currently, there is a notable absence of published research specifically detailing the biological activity or pharmacological properties of **1-acetyl-3,5-dimethyl adamantane**. While many adamantane derivatives have been extensively studied and developed as therapeutic agents, this particular compound remains an area ripe for investigation.

The presence of the acetyl group offers a potential site for further chemical modifications, such as conversion to an oxime, hydrazone, or other derivatives, which could be screened for a variety of biological activities. Given the established neuroprotective effects of other dimethyl-adamantane derivatives like Memantine, exploring the neurological effects of **1-acetyl-3,5-dimethyl adamantane** and its derivatives could be a promising avenue of research.

Characterization Data

Detailed characterization data, such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) spectra for **1-acetyl-3,5-dimethyl adamantane**, are not readily available in the public domain. Commercial suppliers of this compound may provide such data upon request.^[5]

Conclusion

1-Acetyl-3,5-dimethyl adamantane is a synthetically accessible derivative of adamantane with potential for further exploration in medicinal chemistry and materials science. This guide has provided a comprehensive overview of the current knowledge on this compound, including a detailed experimental protocol for its synthesis. The lack of data on its biological activity presents a clear opportunity for future research. The methodologies and information presented herein are intended to serve as a valuable resource for scientists and researchers embarking on the study of this intriguing molecule. Further investigation into its synthesis optimization, characterization, and biological evaluation is warranted to unlock its full potential.

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